

An In-depth Technical Guide to the Physicochemical Properties and Solubility of Tetraconazole

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Compound of Interest

Compound Name: *Tetraconazole*

Cat. No.: *B1682234*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and solubility of **Tetraconazole**, a broad-spectrum triazole fungicide. The information is presented to support research, development, and formulation activities. All quantitative data is summarized in structured tables for ease of comparison, and detailed experimental methodologies are provided for key cited experiments.

Core Physicochemical Properties

Tetraconazole is a well-established fungicide known for its systemic activity. A thorough understanding of its physicochemical properties is fundamental to predicting its environmental fate, bioavailability, and for the development of effective formulations.

Property	Value	Reference
IUPAC Name	1-[2-(2,4-dichlorophenyl)-3-(1,1,2,2-tetrafluoroethoxy)propyl]-1H-1,2,4-triazole	[1][2]
CAS Number	112281-77-3	[2][3][4][5][6]
Molecular Formula	C ₁₃ H ₁₁ Cl ₂ F ₄ N ₃ O	[1][5][7]
Molecular Weight	372.15 g/mol	[5][7]
Physical Form	Colorless, viscous liquid	[1][2]
Melting Point	Pour point 6 °C	[1]
Boiling Point	Decomposes at 240 °C without boiling	[1]
Vapor Pressure	1.8 x 10 ⁻⁴ Pa (at 20 °C)	[6][8]
pKa (Predicted)	2.68 ± 0.10	[2]
Octanol-Water Partition Coefficient (Log P)	3.56 (at 23 °C)	[4][9]

Solubility Profile

The solubility of **Tetraconazole** in various solvents is a critical parameter for its formulation and delivery. It exhibits moderate solubility in water and is readily soluble in several organic solvents.

Solvent	Solubility	Temperature
Water	150 mg/L	20 °C
156 mg/L (pH 7)	20 °C	
0.159 g/L	20 °C	
Acetone	Readily Soluble	Not Specified
Methanol	Readily Soluble	Not Specified
1,2-Dichloroethane	Readily Soluble	Not Specified
DMSO	Soluble	Not Specified
Xylene	> 300,000 mg/L	20 °C

Experimental Protocols

The determination of the physicochemical properties of chemical substances like **Tetraconazole** follows standardized and internationally recognized methodologies, such as those published by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and comparability.

Determination of Water Solubility (OECD Guideline 105)

The water solubility of a compound is determined to understand its behavior in aqueous environments. The Flask Method is a commonly employed technique.

Principle: A supersaturated solution of the test substance in water is prepared and allowed to equilibrate. After equilibration, the concentration of the substance in the aqueous phase is determined by a suitable analytical method.

Methodology:

- Preparation of the Test Solution: An excess amount of **Tetraconazole** is added to a flask containing purified water.

- **Equilibration:** The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to reach equilibrium. This can take 24 to 48 hours.
- **Phase Separation:** The solution is centrifuged or filtered to remove undissolved particles.
- **Analysis:** The concentration of **Tetraconazole** in the clear aqueous phase is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Determination of Vapor Pressure (OECD Guideline 104)

Vapor pressure is a key indicator of a substance's volatility. The Gas Saturation Method is a suitable technique for compounds with low vapor pressures.

Principle: A stream of an inert gas is passed through or over the test substance at a known flow rate and temperature, becoming saturated with the substance's vapor. The amount of substance transported by the gas is then determined.

Methodology:

- **Sample Preparation:** A known quantity of **Tetraconazole** is placed in a temperature-controlled saturation column.
- **Gas Saturation:** An inert gas (e.g., nitrogen) is passed through the column at a constant, slow flow rate to ensure saturation.
- **Trapping:** The vapor is collected in a suitable trap (e.g., a sorbent tube or a cold trap).
- **Quantification:** The amount of **Tetraconazole** in the trap is quantified using an appropriate analytical technique, such as Gas Chromatography (GC) with a suitable detector. The vapor pressure is then calculated from the amount of substance collected, the volume of gas passed through, and the temperature.

Determination of the Partition Coefficient (n-octanol/water) (OECD Guideline 107)

The octanol-water partition coefficient (Log P) is a measure of a substance's lipophilicity and is crucial for predicting its environmental partitioning and biological uptake. The Shake Flask Method is a classical approach.

Principle: The test substance is dissolved in a two-phase system of n-octanol and water. After equilibration, the concentration of the substance in each phase is measured to determine the partition coefficient.

Methodology:

- **Preparation of Phases:** n-Octanol and water are mutually saturated before the experiment.
- **Test Procedure:** A known amount of **Tetraconazole** is added to a mixture of the saturated n-octanol and water in a vessel.
- **Equilibration:** The vessel is shaken to facilitate partitioning until equilibrium is reached.
- **Phase Separation:** The two phases are separated by centrifugation.
- **Analysis:** The concentration of **Tetraconazole** in both the n-octanol and water phases is determined by a suitable analytical method, such as HPLC. The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to that in the aqueous phase. Log P is the base-10 logarithm of this value.

Determination of pKa

The acid dissociation constant (pKa) indicates the strength of an acid in solution. For triazole fungicides, potentiometric titration is a common method for pKa determination.

Principle: The pH of a solution of the test substance is monitored as a titrant (an acid or a base) is added incrementally. The pKa is determined from the resulting titration curve.

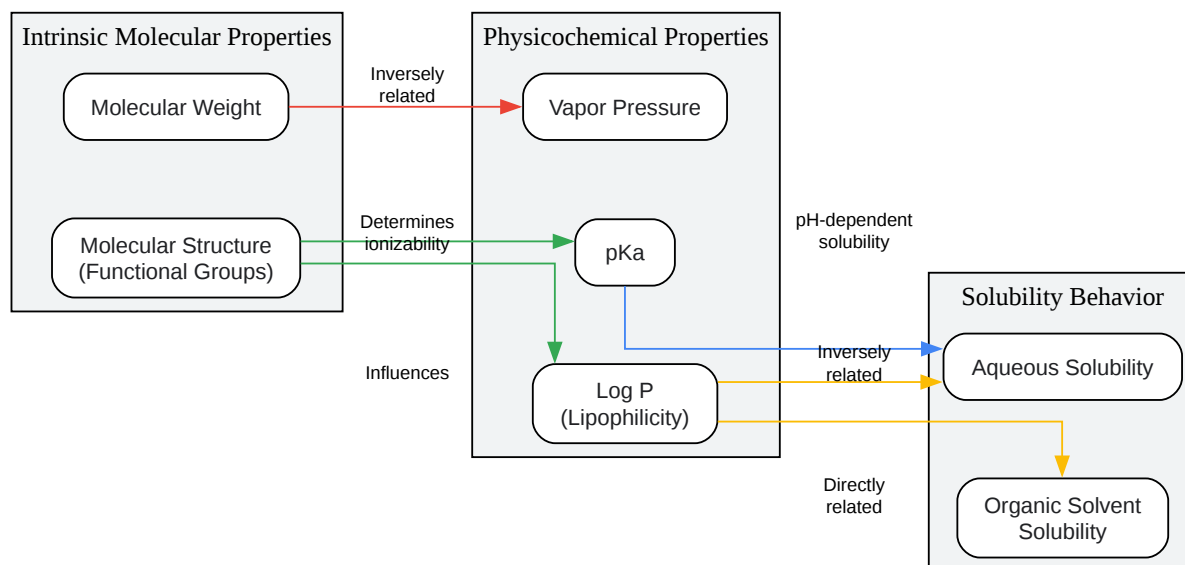
Methodology:

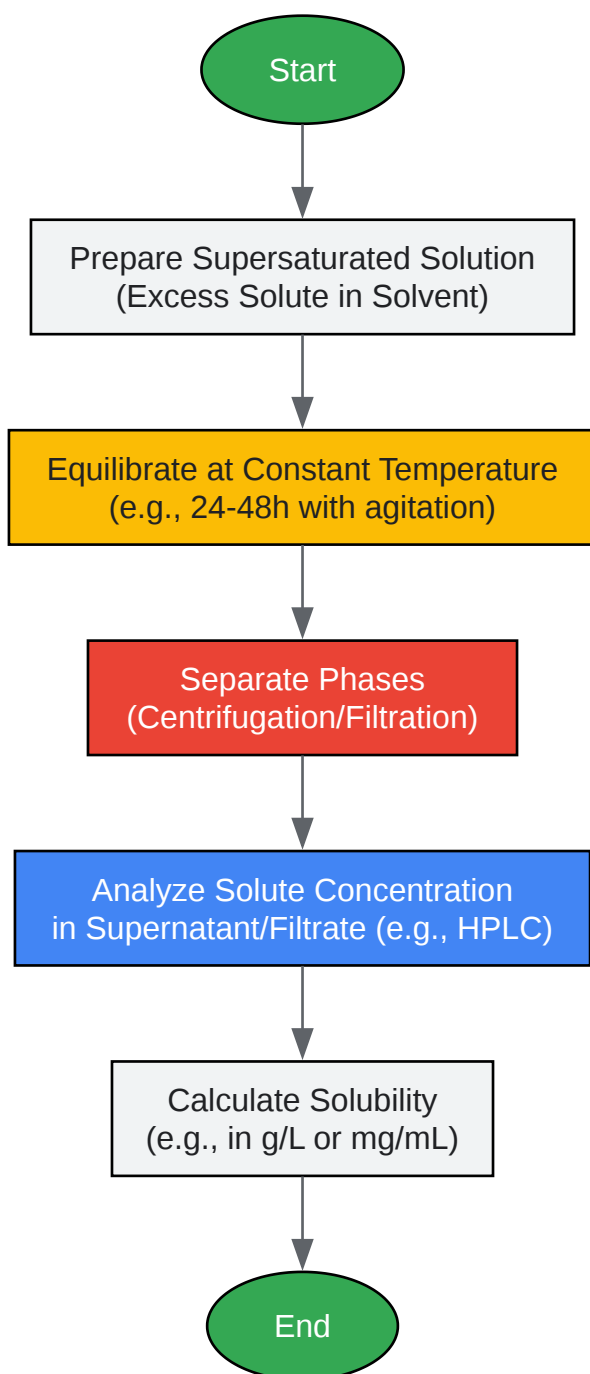
- **Solution Preparation:** A precise amount of **Tetraconazole** is dissolved in a suitable solvent, often a mixture of water and an organic solvent like methanol or acetonitrile to ensure solubility.

- **Titration:** The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH) while the pH is continuously measured with a calibrated pH electrode.
- **Data Analysis:** The pKa value is determined from the midpoint of the buffer region of the titration curve, where the concentrations of the protonated and deprotonated forms of the analyte are equal.

Visualizations

Relationship between Physicochemical Properties and Solubility





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